

physical and chemical properties of 1-Methyleneindane

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Compound of Interest

Compound Name: 1-Methyleneindane

Cat. No.: B3023091

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An In-depth Technical Guide to 1-Methyleneindane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **1-Methyleneindane**, also known as 1-methylidene-2,3-dihydro-1H-indene. This document is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis who require detailed information on this compound.

Physical and Chemical Properties

1-Methyleneindane (CAS No. 1194-56-5) is a bicyclic aromatic hydrocarbon. It is characterized by an indane skeleton with an exocyclic double bond at the 1-position. At room temperature, it is a colorless to pale yellow liquid with a distinct aromatic odor.^[1] It is moderately volatile and soluble in common organic solvents, while its solubility in water is limited.^[1]

Table 1: Physical and Chemical Properties of **1-Methyleneindane**

Property	Value	Source
CAS Number	1194-56-5	[1] [2]
Molecular Formula	C ₁₀ H ₁₀	[1] [2]
Molecular Weight	130.19 g/mol	[2]
Density	0.98 g/cm ³	[2]
Boiling Point	208.6 °C at 760 mmHg	[2]
Flash Point	72.7 °C	[2]
Refractive Index	1.563	[2]
LogP	2.646	[2]
Vapor Pressure	0.306 mmHg at 25°C	[2]

Spectroscopic Data

While a complete set of spectroscopic data is not readily available in the reviewed literature, some experimental data has been reported.

¹H NMR (CDCl₃, 300 MHz): δ 7.54-7.45 (m, 1H), 7.31-7.19 (m, 3H), 5.45 (t, J= 2.5 Hz, 1H), 5.04 (t, J= 2.2 Hz, 1H), 3.02 (t, J= 7.5 Hz, 2H), 2.85 (t, J= 7.5 Hz, 2H).[3]

Note: The provided NMR data is from a study where **1-Methyleneindane** was synthesized and characterized. Further analysis would be required for complete spectral assignment.

Chemical Reactivity and Stability

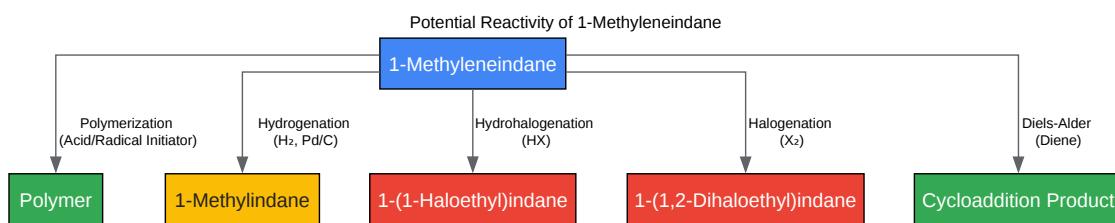
1-Methyleneindane's reactivity is primarily dictated by the exocyclic double bond, which is in conjugation with the benzene ring. This structural feature makes it susceptible to:

- **Electrophilic Addition Reactions:** The double bond can be readily attacked by electrophiles. For instance, it can undergo halogenation, hydrohalogenation, and hydration reactions.
- **Polymerization:** Under certain conditions, such as in the presence of acid catalysts or radical initiators, **1-Methyleneindane** can undergo polymerization.[1]

- Hydrogenation: The exocyclic double bond can be reduced to a methyl group through catalytic hydrogenation, yielding 1-methylindane.
- Cycloaddition Reactions: The double bond can participate in cycloaddition reactions, such as Diels-Alder reactions, with suitable dienes.

The compound is relatively stable under standard conditions but should be stored away from strong oxidizing agents and sources of ignition.

Below is a diagram illustrating the potential reactivity of **1-Methyleneindane**.



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Caption: Potential reaction pathways of **1-Methyleneindane**.

Experimental Protocols

A common and effective method for the synthesis of **1-Methyleneindane** is the Wittig reaction, starting from 1-indanone. This reaction involves the formation of a phosphonium ylide which then reacts with the ketone to form the desired alkene.

General Protocol for the Synthesis of **1-Methyleneindane** via Wittig Reaction:

Materials:

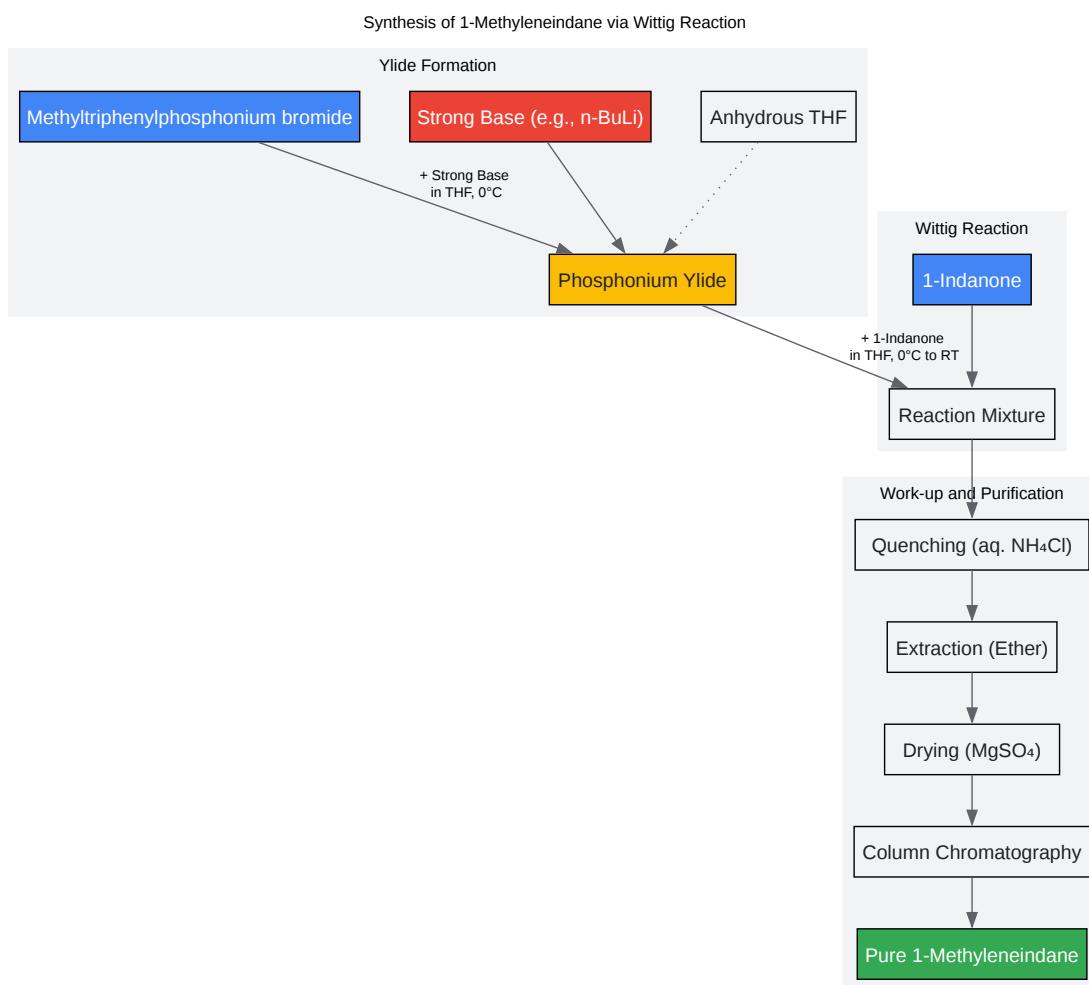
- Methyltriphenylphosphonium bromide
- Strong base (e.g., n-butyllithium, sodium hydride, or potassium tert-butoxide)
- Anhydrous solvent (e.g., tetrahydrofuran (THF), diethyl ether)
- 1-Indanone
- Quenching agent (e.g., saturated aqueous ammonium chloride)
- Organic solvent for extraction (e.g., diethyl ether, ethyl acetate)
- Drying agent (e.g., anhydrous magnesium sulfate, sodium sulfate)

Procedure:

- **Ylide Formation:** In a flame-dried, two-necked round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), suspend methyltriphenylphosphonium bromide in anhydrous THF. Cool the suspension to 0 °C in an ice bath.
- Slowly add a solution of a strong base (e.g., n-butyllithium in hexanes) to the suspension with stirring. The formation of the ylide is indicated by the appearance of a characteristic color (often orange or deep yellow). Allow the mixture to stir at 0 °C for 1-2 hours.
- **Reaction with 1-Indanone:** Dissolve 1-indanone in a minimal amount of anhydrous THF and add it dropwise to the ylide solution at 0 °C.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours or until TLC analysis indicates the consumption of the starting material.
- **Work-up:** Quench the reaction by slowly adding saturated aqueous ammonium chloride solution.
- Transfer the mixture to a separatory funnel and extract the aqueous layer with an organic solvent (e.g., diethyl ether).
- Combine the organic extracts and wash with brine.

- Dry the organic layer over an anhydrous drying agent (e.g., MgSO₄), filter, and concentrate the solvent under reduced pressure.
- Purification: The crude product can be purified by column chromatography on silica gel using a non-polar eluent (e.g., hexanes or a mixture of hexanes and ethyl acetate) to yield pure **1-Methyleneindane**.

Below is a diagram illustrating the experimental workflow for the synthesis of **1-Methyleneindane**.



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Caption: Experimental workflow for the synthesis of **1-Methyleneindane**.

Applications in Research and Development

1-Methyleneindane serves as a versatile intermediate in organic synthesis. Its potential applications include:

- Building Block for Complex Molecules: The reactive double bond allows for further functionalization, making it a useful starting material for the synthesis of more complex indane derivatives, which are scaffolds found in various biologically active molecules.
- Polymer Science: Its ability to polymerize makes it a candidate for the development of novel polymers with specific thermal and optical properties.
- Mechanistic Studies: As noted, it has been synthesized to study the mechanistic aspects of certain chemical reactions, such as those involving peroxides in Wittig-type transformations.
[\[1\]](#)

This technical guide provides a summary of the currently available information on **1-Methyleneindane**. Researchers and drug development professionals are encouraged to consult the primary literature for more detailed information and to exercise appropriate safety precautions when handling this compound.

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